Application Notes and Protocols: GSK990 in Combination Therapy for Liver Disease

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Compound of Interest

Compound Name:	*GSK990*
CAS No.:	*1816331-64-2*
Cat. No.:	*B607881*

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Introduction

GSK990 (GSK4532990), an investigational N-acetylgalactosamine (GalNAc)-conjugated small interfering RNA (siRNA), is emerging as a promising therapeutic agent for the treatment of liver diseases. By targeting the hepatic expression of 17-beta-hydroxysteroid dehydrogenase type 13 (HSD17B13), **GSK990** aims to mitigate the progression of non-alcoholic steatohepatitis (NASH) and alcohol-related liver disease (ALD).[1] Human genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of developing chronic liver diseases.[2] This has identified HSD17B13 as a compelling therapeutic target. Furthermore, GSK is exploring the potential of **GSK990** in combination with other novel liver disease drugs, such as efimosfermin alfa, a fibroblast growth factor 21 (FGF21) analog, to achieve synergistic effects in treating advanced liver fibrosis.[3]

These application notes provide a comprehensive overview of the mechanisms of action, available clinical and preclinical data, and detailed experimental protocols relevant to the investigation of **GSK990** in combination therapies for liver disease.

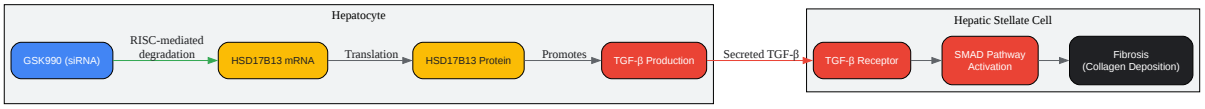
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Mechanism of Action and Signaling Pathways

GSK990 (GSK4532990): Targeting HSD17B13

GSK990 is designed to specifically silence the HSD17B13 gene in hepatocytes. The GalNAc ligand facilitates targeted delivery to the liver via the asialoglycoprotein receptor (ASGPR), which is highly expressed on the surface of hepatocytes.[4] Following endocytosis, the siRNA is released into the cytoplasm and engages the RNA-induced silencing complex (RISC). This complex then mediates the cleavage and degradation of HSD17B13 messenger RNA (mRNA), leading to a reduction in the synthesis of the HSD17B13 protein.

The precise mechanism by which HSD17B13 contributes to liver disease is under active investigation, but it is understood to be involved in lipid metabolism within hepatocytes.[1] Inhibition of HSD17B13 is believed to disrupt downstream signaling pathways that promote liver inflammation and fibrosis. One key pathway implicated is the transforming growth factor-beta (TGF-β) signaling cascade, a central driver of hepatic fibrosis.[5][6][7][8]



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Caption: GSK990 action on the HSD17B13-TGF-β signaling pathway.

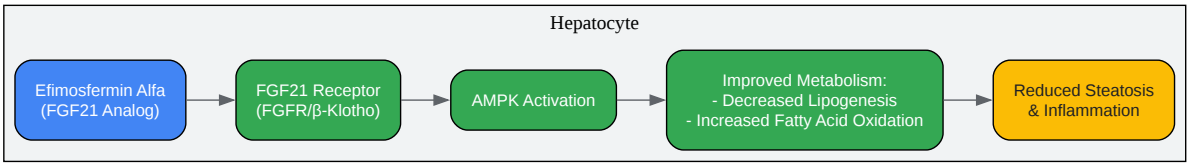
Efimosfermin Alfa: An FGF21 Analog

Efimosfermin alfa is a long-acting analog of FGF21, a hormone that plays a crucial role in regulating glucose and lipid metabolism.[9] FGF21 exerts its effects by binding to a receptor complex consisting of an FGF receptor (FGFR) and a co-receptor, β-Klotho, which is predominantly expressed in the liver and adipose tissue.[10] Activation of the FGF21 signaling pathway in hepatocytes leads to a variety of metabolic benefits, including decreased lipogenesis, increased fatty acid oxidation, and improved insulin sensitivity.[9] These effects

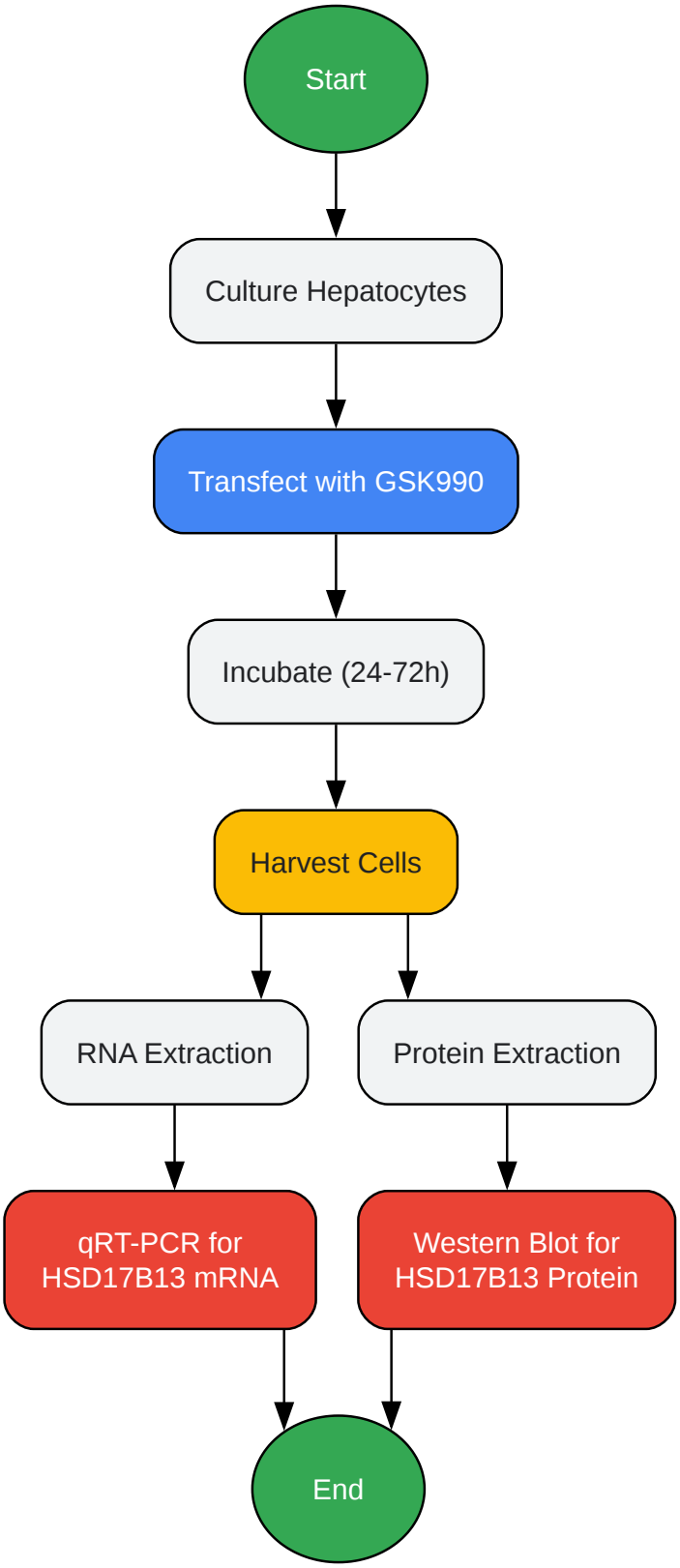
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collectively contribute to the reduction of liver fat and inflammation, thereby ameliorating the progression of NASH.

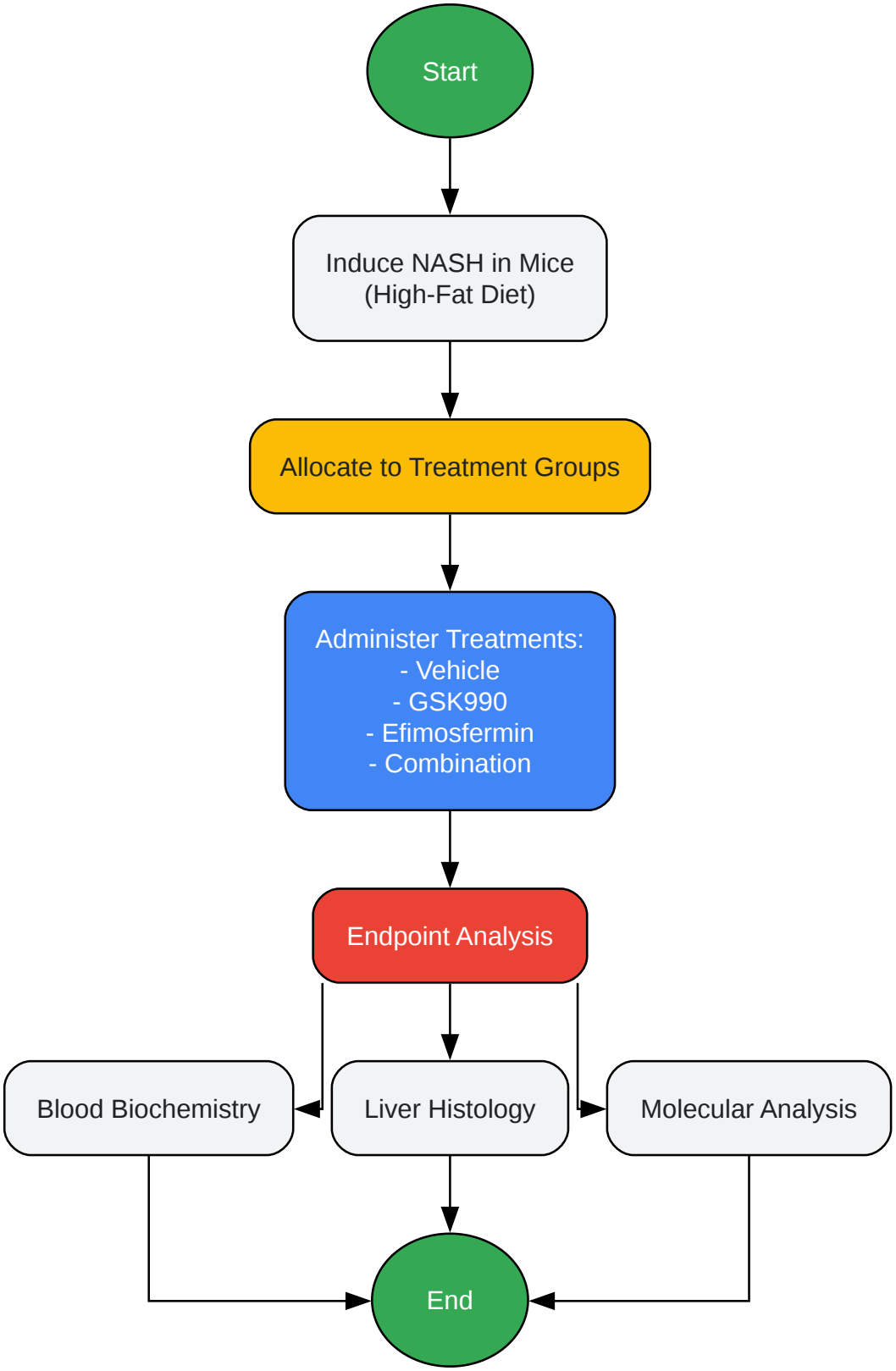
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